

Performance Benchmarks: A Comparative Analysis of Diarylide Yellow Pigments

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Compound of Interest

Compound Name: **2-Chloro-1,4-diaminobenzene**

Cat. No.: **B1197945**

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In the expansive landscape of organic pigments, diarylide yellows, synthesized from precursors related to **2-Chloro-1,4-diaminobenzene**, represent a significant class of colorants utilized across a multitude of industries, including inks, plastics, and coatings. Their commercial success is largely attributed to their vibrant shades and cost-effectiveness. This guide provides a comprehensive performance comparison of several key diarylide yellow pigments—Pigment Yellow 12, 13, 14, 17, and 83—juxtaposed with notable alternatives from other chemical classes: Pigment Yellow 74 (a monoazo pigment) and Pigment Yellow 110 (an isoindolinone pigment). This analysis, supported by quantitative data and standardized testing protocols, is intended to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Comparative Performance Data

The following table summarizes the key performance indicators for the selected yellow pigments. The data has been aggregated from various technical datasheets and industry publications.

Pigment	Chemical Class	Heat Stability (°C)	Lightfast			
			ness (Blue Wool Scale, 1-8)	Acid Resistanc e (1-5 Scale)	Alkali Resistanc e (1-5 Scale)	Solvent Resistanc e (1-5 Scale)
Pigment Yellow 12	Diarylide Yellow	180	3-5	4-5	4-5	3-4
Pigment Yellow 13	Diarylide Yellow	180-200	5-6	4-5	3-5	4
Pigment Yellow 14	Diarylide Yellow	180	5	5	5	4-5
Pigment Yellow 17	Diarylide Yellow	200-230	6-7	5	5	4
Pigment Yellow 83	Diarylide Yellow	200-240	7-8	5	5	5
Pigment Yellow 74	Monoazo	140-180	6-7	5	5	3-4
Pigment Yellow 110	Isoindolino ne	290	7-8	5	5	5

Note: The performance ratings are based on a scale of 1 to 5 or 1 to 8, where a higher number indicates better performance (e.g., higher resistance or fastness).

Key Performance Insights

Diarylide Yellow Pigments: Within the diarylide yellow family, a clear progression in performance can be observed. Pigment Yellow 12 offers a baseline of good color strength but exhibits moderate lightfastness and heat stability, making it suitable for applications with less stringent durability requirements.^[1] Pigment Yellow 13 shows improved lightfastness and solvent resistance compared to PY 12.^[2] Pigment Yellow 14 provides a balanced profile with good all-around resistance properties. Pigment Yellow 17 demonstrates a notable step up in

lightfastness and heat stability.[3][4][5][6] Topping the diarylide group in this comparison is Pigment Yellow 83, which boasts excellent lightfastness, good heat stability, and robust chemical and solvent resistance, approaching the performance of higher-class pigments.[7][8]

Alternative Yellow Pigments: For applications demanding high durability, Pigment Yellow 110, an isoindolinone pigment, stands out with its exceptional heat stability and excellent light and weather fastness.[3][9][10][11] Its overall performance surpasses that of the diarylide yellows, making it a prime choice for automotive coatings and durable plastics. Pigment Yellow 74, a monoazo pigment, offers a greener shade and good lightfastness, superior to some of the lower-end diarylide yellows, though its heat stability is more limited.[12][13][14]

Experimental Protocols

The performance data presented is typically determined using standardized testing methodologies. Below are summaries of the key experimental protocols.

Lightfastness Testing (ISO 105-B02)

This method evaluates the resistance of a colorant to fading upon exposure to an artificial light source that simulates natural daylight.

- **Sample Preparation:** The pigment is dispersed in a suitable medium (e.g., a binder for a coating or a polymer for a plastic) and applied to a substrate.
- **Exposure:** The prepared samples are placed in a xenon arc lamp apparatus. A set of blue wool standards (rated 1 to 8, with 8 being the most lightfast) are exposed alongside the samples under controlled conditions of temperature and humidity.[6][15][16]
- **Evaluation:** The fading of the test sample is periodically compared to the fading of the blue wool standards. The lightfastness rating is assigned based on which blue wool standard shows a similar degree of color change in the same amount of time.[6]

Heat Stability Testing (DIN 53775 for PVC)

This test assesses the ability of a pigment to withstand high temperatures during the processing of plastics, such as PVC.

- **Sample Preparation:** The pigment is mixed with a PVC compound.

- Processing: The colored PVC compound is processed through a two-roll mill or an injection molding machine at a specified temperature.
- Evaluation: The color of the processed plastic is compared to a standard. The heat stability is reported as the maximum temperature at which the pigment shows no significant color change after a specific dwell time (e.g., 30 minutes).[17]

Chemical Resistance Testing (ISO 2812-1)

This protocol determines the resistance of a coating to various liquids.

- Sample Preparation: A coating containing the pigment is applied to a standardized panel and allowed to cure.
- Immersion: The coated panel is partially or fully immersed in the test liquid (e.g., acidic or alkaline solutions) for a specified duration and at a defined temperature.[2][8][18]
- Evaluation: After removal from the liquid and cleaning, the coating is visually assessed for any changes, such as blistering, staining, or loss of gloss. The resistance is rated on a scale of 1 to 5, where 5 indicates no change.[18]

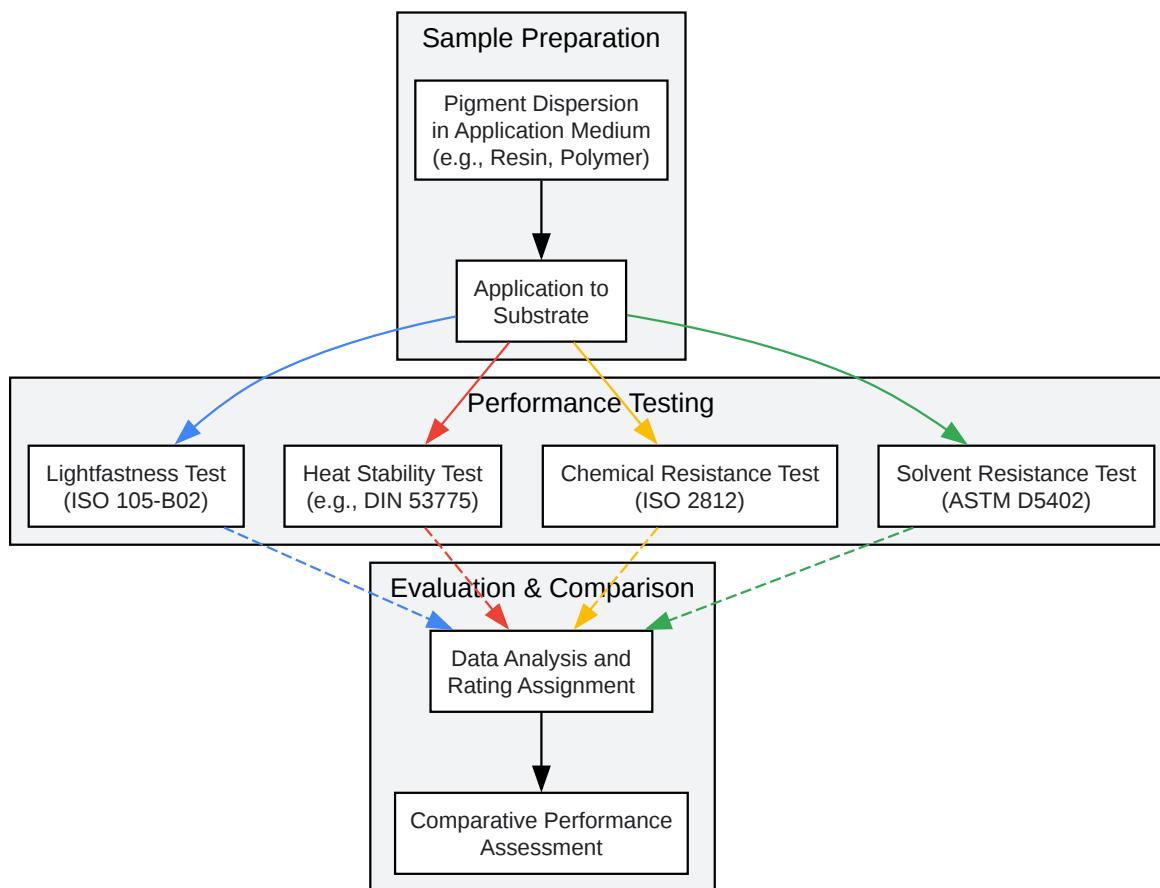
Solvent Resistance Testing (ASTM D5402)

This method assesses the resistance of an organic coating to solvents.

- Sample Preparation: A cured coating containing the pigment on a panel is used.
- Rub Test: A cloth saturated with a specified solvent (e.g., methyl ethyl ketone) is rubbed back and forth over the coated surface with a consistent pressure for a defined number of double rubs.[7][19]
- Evaluation: The coating is examined for any signs of degradation, such as removal of the coating, softening, or gloss change. The result is often reported as the number of double rubs the coating can withstand before failure.

Experimental Workflow for Pigment Performance Evaluation

The following diagram illustrates the typical workflow for evaluating the performance of pigments.



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